

Quantitative Analysis of Acyl-CoA Species: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: (3E)-octenoyl-CoA

Cat. No.: B15551949

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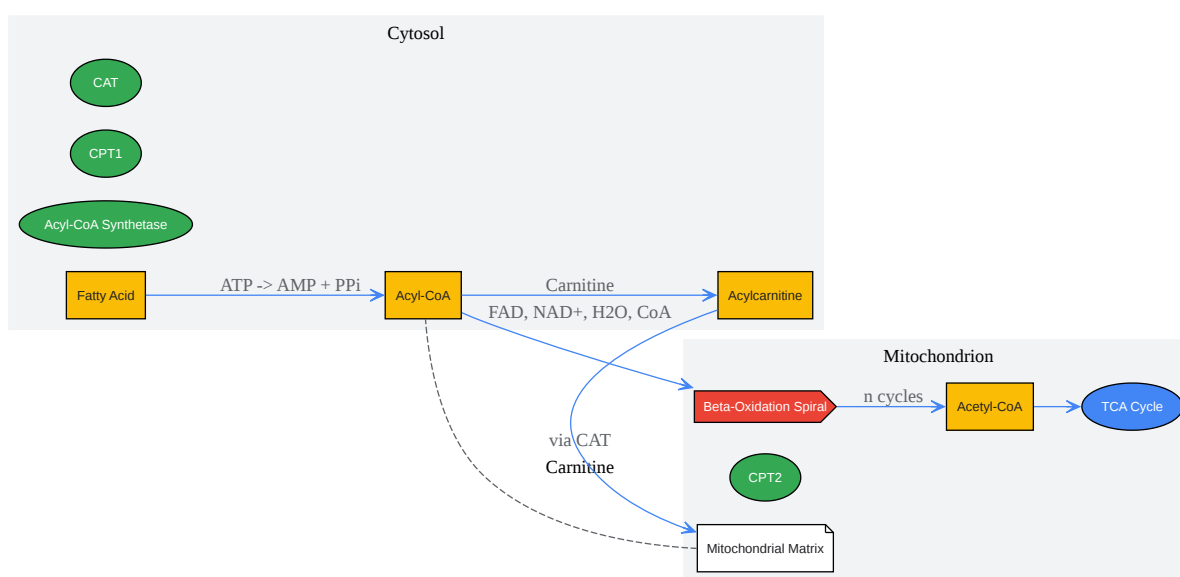
This document provides detailed application notes and protocols for the quantitative analysis of acyl-Coenzyme A (acyl-CoA) species, critical intermediates in numerous metabolic and signaling pathways. Altered acyl-CoA metabolism is implicated in a range of diseases, including metabolic disorders, cardiovascular diseases, and cancer, making their precise quantification essential for research and drug development.^{[1][2]} This guide offers step-by-step methodologies for sample preparation, LC-MS/MS analysis, and data interpretation, alongside visual representations of key metabolic pathways.

Introduction to Acyl-CoA Metabolism and Signaling

Acyl-CoAs are thioester derivatives of fatty acids and Coenzyme A. They are central players in cellular metabolism, participating in the β -oxidation of fatty acids for energy production, the synthesis of complex lipids, and serving as precursors for signaling molecules.^{[3][4][5][6]} The intracellular concentrations of different acyl-CoA species are tightly regulated and reflect the metabolic state of the cell. Dysregulation of acyl-CoA metabolism can lead to cellular dysfunction and is a hallmark of various diseases.^{[2][3]}

Key Signaling Pathways Involving Acyl-CoAs

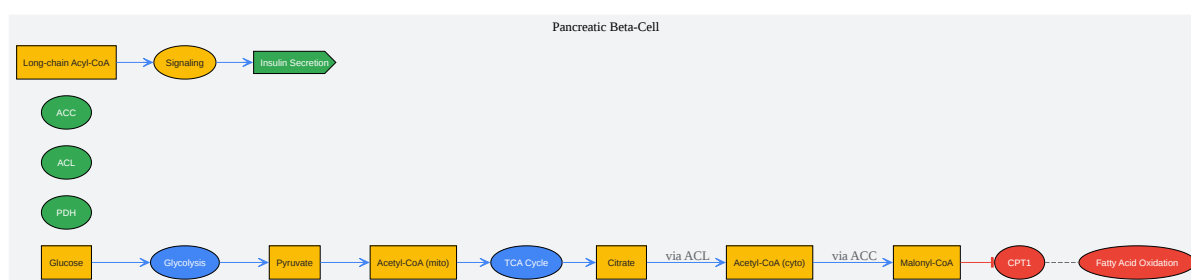
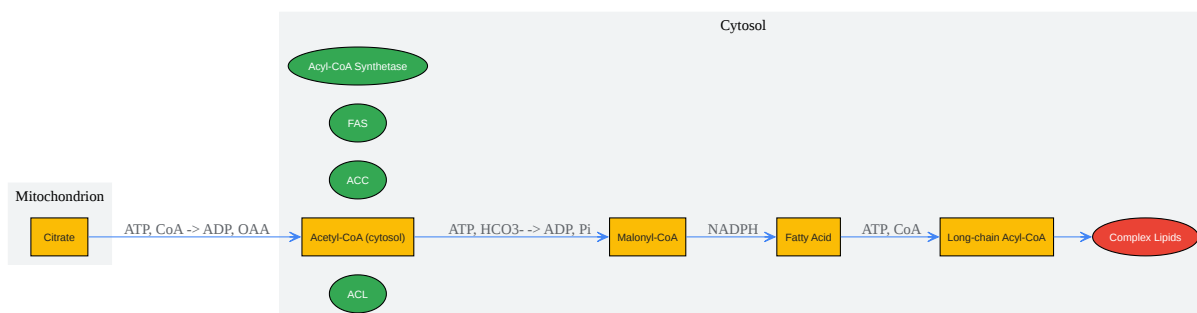
Fatty Acid β -Oxidation: This catabolic process breaks down long-chain fatty acyl-CoAs into acetyl-CoA units in the mitochondria, generating reducing equivalents (NADH and FADH₂) for ATP production.[1][7][8]

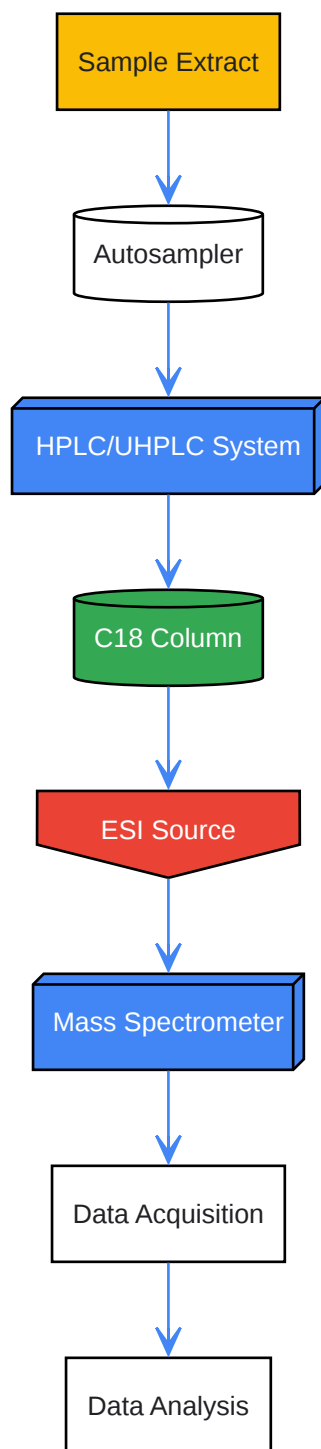


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Caption: Fatty Acid Beta-Oxidation Pathway.

Fatty Acid Synthesis: In the cytosol, acetyl-CoA is carboxylated to malonyl-CoA, the committed step in fatty acid synthesis. Malonyl-CoA serves as the donor of two-carbon units for the growing fatty acid chain, which is then activated to a long-chain acyl-CoA.





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